

Unveiling (+/-)-Hypophyllanthin: A Technical Overview

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Compound of Interest		
Compound Name:	(+/-)-Hypophyllanthin	
Cat. No.:	B190393	Get Quote

For researchers, scientists, and professionals in drug development, a comprehensive understanding of promising bioactive compounds is paramount. (+/-)-Hypophyllanthin, a lignan predominantly found in plants of the Phyllanthus genus, has garnered significant attention for its diverse pharmacological activities. This technical guide provides an in-depth look at its core molecular properties, biological signaling pathways, and established experimental protocols for its analysis.

Core Molecular Data

A fundamental starting point for any chemical entity in drug discovery is its molecular identity. **(+/-)-Hypophyllanthin**'s molecular formula and weight are well-established.

Property	Value
Molecular Formula	C24H30O7[1][2][3][4][5]
Molecular Weight	430.5 g/mol
Alternate Molecular Weight	430.49 g/mol

Biological Signaling Pathways

Hypophyllanthin exerts its biological effects by modulating several key intracellular signaling pathways, primarily implicated in inflammation and cancer progression.





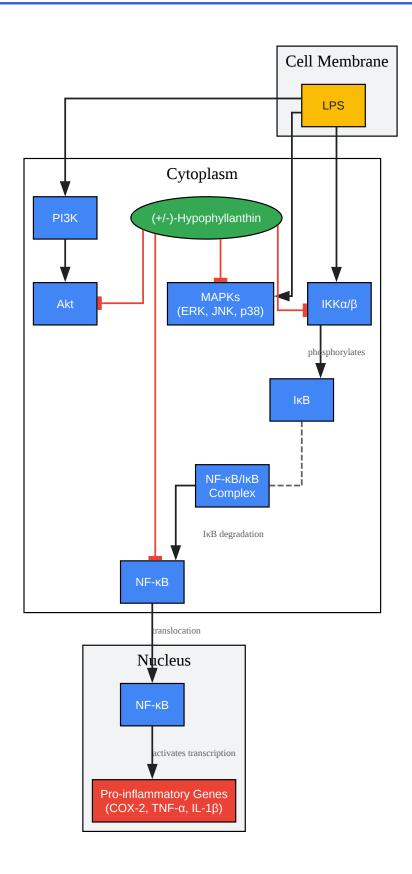


Anti-Inflammatory Pathways:

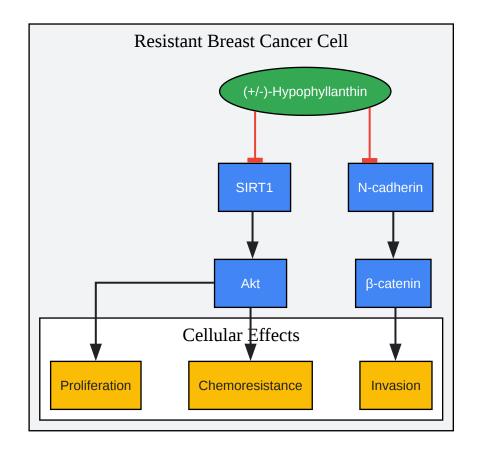
Hypophyllanthin has demonstrated potent anti-inflammatory effects by targeting major inflammatory signaling cascades. In cellular models, particularly in lipopolysaccharide (LPS)-induced macrophages, it has been shown to downregulate the expression of pro-inflammatory mediators like cyclooxygenase-2 (COX-2), tumor necrosis factor-alpha (TNF- α), and interleukin-1 β (IL-1 β). This is achieved through the inhibition of the following pathways:

- NF-κB Pathway: Hypophyllanthin can suppress the degradation of IκB and the phosphorylation of IκB kinases (IKKα/β) and NF-κB, which are crucial steps in the activation of this pro-inflammatory transcription factor.
- MAPK Pathway: It also inhibits the phosphorylation of key mitogen-activated protein kinases (MAPKs), including extracellular signal-regulated kinase (ERK), c-Jun N-terminal kinase (JNK), and p38.
- PI3K-Akt Pathway: The compound has been shown to interfere with the activation of the PI3K-Akt signaling pathway.









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